

An In-Depth Technical Guide to the Safe Handling of 4-(Methylamino)pyridine

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Compound of Interest

Compound Name: 4-(Methylamino)pyridine

Cat. No.: B057530

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **4-(Methylamino)pyridine** (CAS No. 1121-58-0), a versatile reagent in organic synthesis. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing potential hazards.

Chemical and Physical Properties

4-(Methylamino)pyridine is a solid at room temperature.^{[1][2]} Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
CAS Number	1121-58-0	
Molecular Formula	C ₆ H ₈ N ₂	
Molecular Weight	108.14 g/mol	
Appearance	White to off-white solid	[1][2]
Melting Point	124-125 °C	[1][2]
Boiling Point	100 °C at 0.1 mmHg	[1][2]
Solubility	Soluble in water, acetone, ethanol, ether, and benzene.	[3]


Hazard Identification and GHS Classification

4-(Methylamino)pyridine is classified as a hazardous substance. The following table outlines its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Signal Word: Warning[1]

Hazard Pictogram:[1]

-  alt text

Toxicology and Health Effects

The primary routes of exposure are inhalation, skin contact, and eye contact.[4] Inhalation of dust may cause respiratory tract irritation.[1] Direct contact with the skin and eyes will cause irritation.[4]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **4-(Methylamino)pyridine** to minimize exposure.

PPE Type	Specifications
Eye/Face Protection	Chemical safety goggles or a face shield.[5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[5]
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator for dusts is recommended.[1]

Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid generating dust.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Wash hands thoroughly after handling.[5]
- Keep away from heat, sparks, and open flames.[6]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6]
- Store away from incompatible materials such as strong oxidizing agents.[6]

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention. [4]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists. [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention. [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
[\[7\]](#)
- Specific Hazards: Emits toxic fumes under fire conditions.
[\[1\]](#)
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.
[\[7\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (see Section 4). Avoid breathing dust.
[\[7\]](#)
- Environmental Precautions: Prevent from entering drains or waterways.
[\[7\]](#)

- Methods for Cleaning Up: Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[6]

Experimental Protocol: Acylation of an Alcohol

The following is a general procedure for the use of **4-(methylamino)pyridine** as a catalyst in an acylation reaction, based on a protocol from Organic Syntheses.[8]

Materials:

- Alcohol
- Acylating agent (e.g., acid chloride)
- **4-(Methylamino)pyridine** (catalyst)
- Triethylamine (base)
- Anhydrous dichloromethane (solvent)

Procedure:

- In a dry, two-necked round-bottom flask under a nitrogen atmosphere, dissolve the alcohol and **4-(methylamino)pyridine** in anhydrous dichloromethane.
- Cool the solution to 0 °C in an ice bath.
- Add triethylamine to the solution via syringe.
- In a separate flask, dissolve the acylating agent in anhydrous dichloromethane.
- Slowly add the acylating agent solution to the cooled alcohol solution dropwise.
- Remove the ice bath and allow the reaction mixture to stir at room temperature.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.

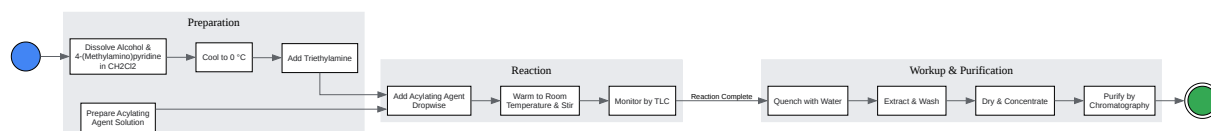
- Separate the organic layer and wash it sequentially with dilute acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the product by column chromatography.

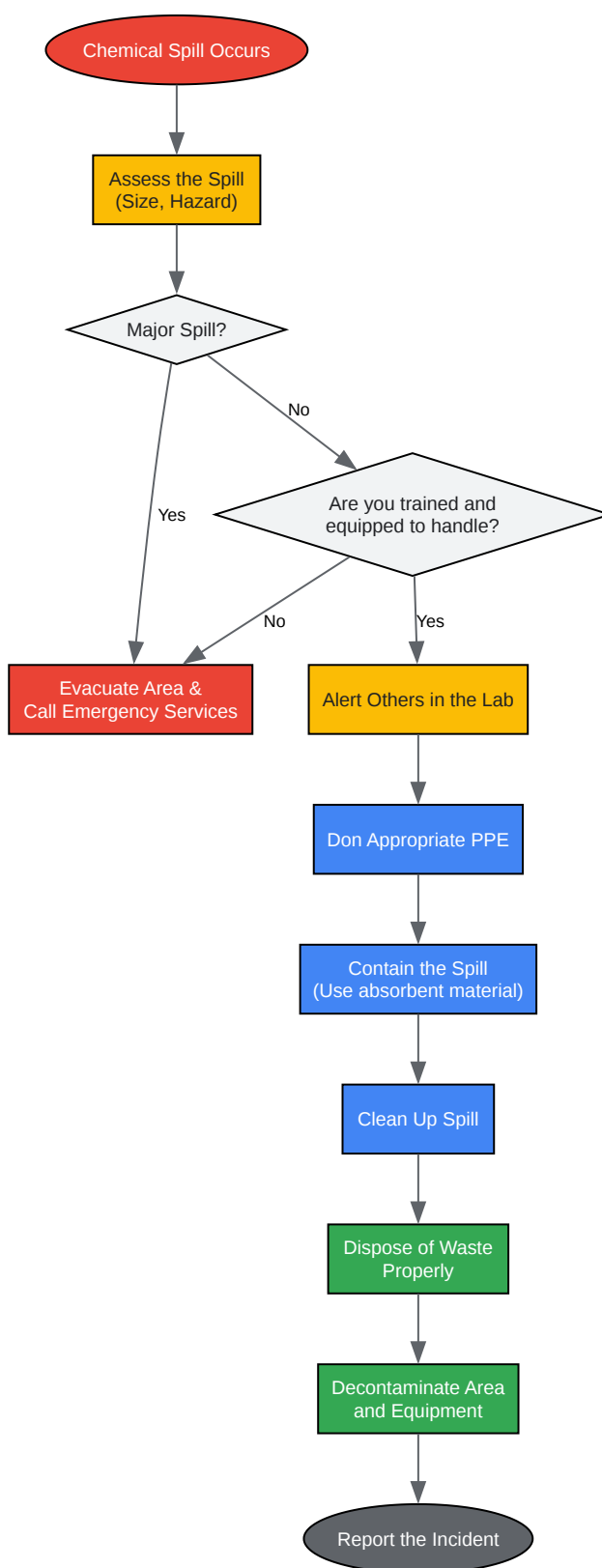
Disposal Considerations

Dispose of **4-(Methylamino)pyridine** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.^[6]

Visualizations

Experimental Workflow for Acylation Reaction





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